

# Essential Safety and Operational Guide for Handling Fluvoxamine

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## Compound of Interest

Compound Name: Fluvoxamine

Cat. No.: B1237835

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This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals engaged in handling **Fluvoxamine**. Adherence to these procedural guidelines is paramount for ensuring a safe laboratory environment.

## Personal Protective Equipment (PPE)

When handling **Fluvoxamine**, particularly in its powder form, appropriate personal protective equipment is mandatory to prevent exposure. The recommended PPE includes:

- **Eye/Face Protection:** Wear appropriate protective eyeglasses or chemical safety goggles.[1]  
[2] If splashes are likely, safety glasses with side-shields are recommended.[2]
- **Skin Protection:** Wear appropriate protective gloves and clothing to prevent skin exposure.[1]  
Impervious gloves made from PVC, neoprene, nitrile, or vinyl are recommended if skin contact is possible.[3]
- **Respiratory Protection:** In cases of insufficient ventilation or when dust formation is likely, a NIOSH/MSHA approved respirator should be used. A risk assessment should be conducted to determine if a respirator is necessary.

## Quantitative Safety Data

The following table summarizes key quantitative safety and physical data for **Fluvoxamine Maleate**.

Property	Value
Molecular Formula	$C_{15}H_{21}F_3N_2O_2 \cdot C_4H_4O_4$
Molecular Weight	434.41 g/mol
Melting Point	120-122.5°C
Boiling Point	370.6°C at 760 mmHg
Acute Oral Toxicity	Harmful if swallowed (Acute Toxicity - Oral 4)

## Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of **Fluvoxamine** and ensuring a safe working environment.

- Handling:
  - Avoid contact with skin, eyes, or clothing.
  - Minimize dust generation and accumulation.
  - Ensure adequate ventilation in handling areas.
  - Do not eat, drink, or smoke when using this product.
  - Wash hands thoroughly after handling.
- Storage:
  - Store in a tightly closed container in a dry and well-ventilated place.
  - Recommended storage is at room temperature, between 20°C to 25°C (68°F to 77°F).
  - Excursions are permitted to 15°C to 30°C (59°F to 86°F).
  - Avoid exposure to temperatures above 30°C (86°F).

## Emergency Procedures

In the event of accidental exposure, immediate and appropriate first aid measures must be taken.

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. If contact lenses are present, remove them if easy to do. Seek medical attention.
- **Skin Contact:** Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If skin irritation or an allergic reaction occurs, seek medical advice.
- **Inhalation:** Remove to fresh air. If breathing is difficult, give artificial respiration. Get medical attention if symptoms occur.
- **Ingestion:** If swallowed, call a poison control center or doctor immediately for treatment advice. Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting unless directed to do so by medical personnel.

## Spill and Disposal Plan

A clear plan for managing spills and disposing of **Fluvoxamine** waste is essential.

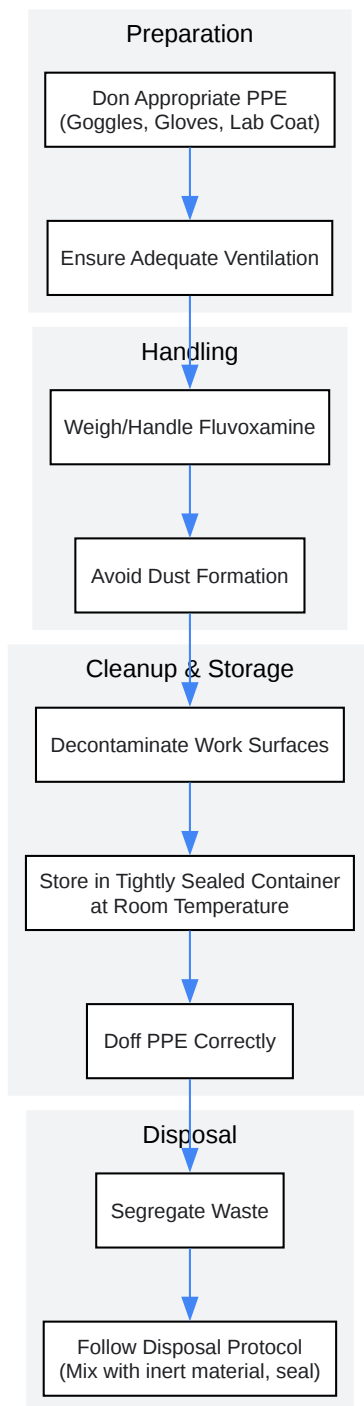
- **Spill Cleanup:**
  - Evacuate unnecessary personnel from the area.
  - Wear appropriate PPE as detailed above.
  - For powdered material, use a vacuum fitted with a HEPA filter to prevent the release of particulates.
  - Sweep up and shovel the material into suitable, closed containers for disposal.
  - Avoid creating dust.
- **Disposal:**
  - The preferred method of disposal is through a drug take-back program.

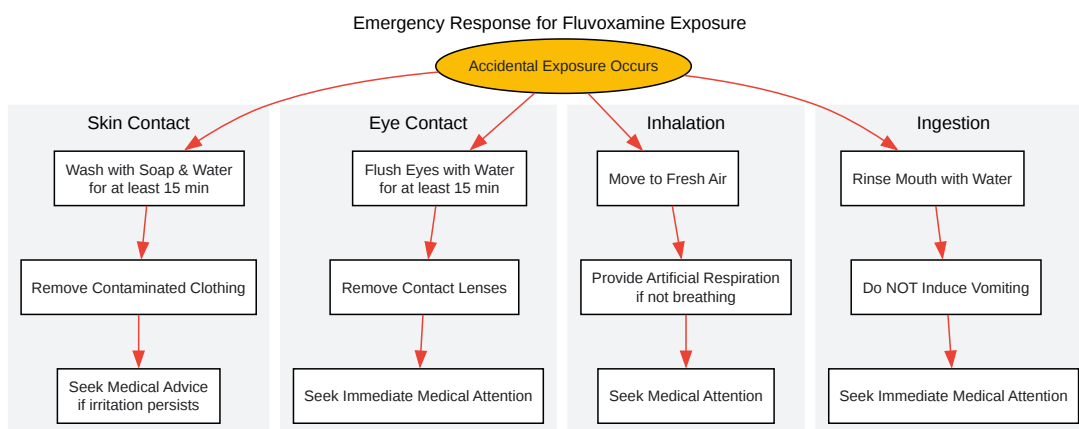
- If a take-back program is not available, the waste may be disposed of in the trash.
- Before placing in the trash, mix the **Fluvoxamine** waste with an undesirable substance such as used coffee grounds or kitty litter.
- Place the mixture in a sealed plastic bag to prevent leakage.
- Remove or scratch out all personal information from prescription labels before disposing of the container.
- Do not flush **Fluvoxamine** down the toilet unless specifically instructed to do so on the label, as it is very toxic to aquatic life with long-lasting effects.

## Visual Workflow Guides

The following diagrams illustrate the procedural workflows for handling **Fluvoxamine** safely.

## Safe Handling Workflow for Fluvoxamine





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## References

- 1. fishersci.com [fishersci.com]
- 2. pharmacopoeia.com [pharmacopoeia.com]
- 3. obaid.info [obaid.info]
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